

Application Note: Quantification of Dimethyl Cyclohexane-1,2-dicarboxylate in Polymer Matrices

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Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: B7819439

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Introduction

Dimethyl cyclohexane-1,2-dicarboxylate (DMCHD) is a non-phthalate plasticizer utilized to enhance the flexibility and durability of various polymer products. Its application is prevalent in consumer goods, medical devices, and packaging materials. The potential for migration of DMCHD from the polymer matrix into contacting substances, such as foodstuffs, pharmaceuticals, or biological tissues, necessitates accurate and reliable quantitative analysis. This application note provides detailed protocols for the quantification of DMCHD in polymer matrices using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), enabling researchers and professionals to assess product safety and quality.

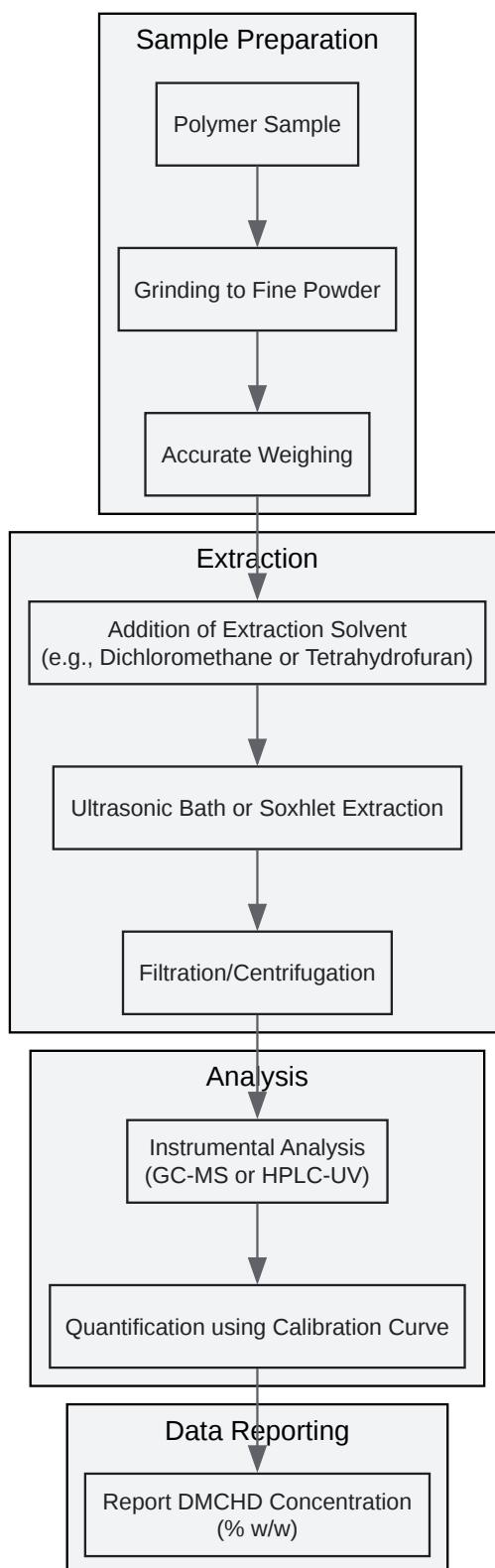
Data Presentation

The following table summarizes illustrative quantitative data for DMCHD in common polymer matrices. This data is representative of typical plasticizer concentrations and achievable analytical performance using the methods described herein.

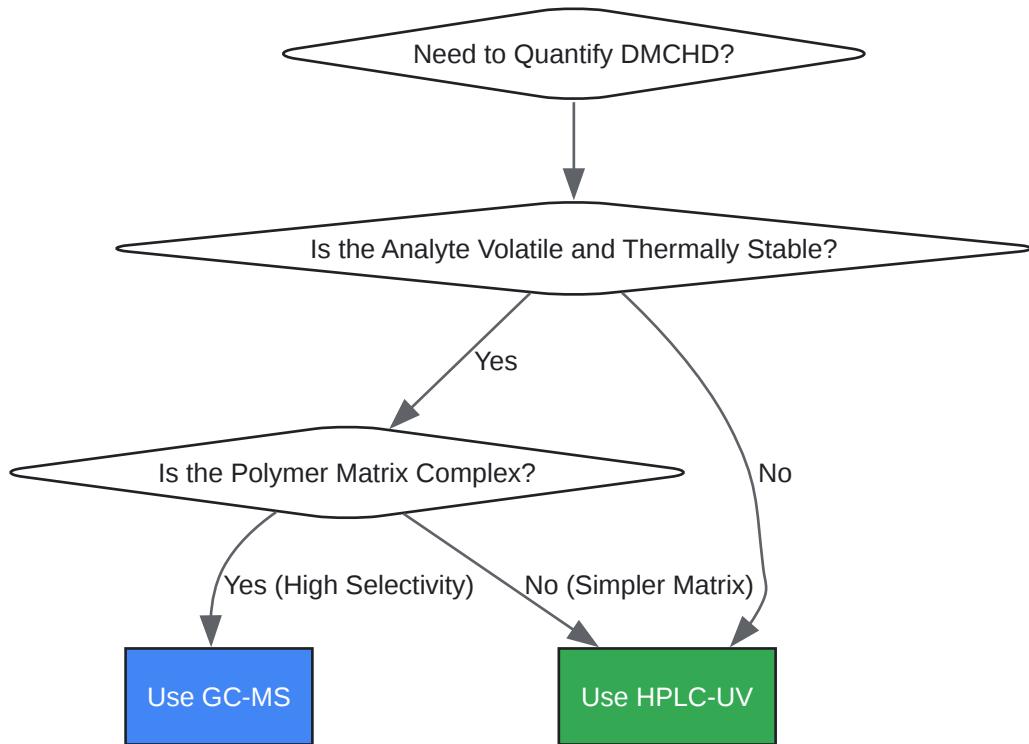
| Polymer Matrix | Analyte | Concentration (% w/w) | Analytical Method | Limit of Quantification (LOQ) | Recovery (%) |
|--------------------------|--|-----------------------|-------------------|-------------------------------|--------------|
| Polyvinyl Chloride (PVC) | Dimethyl cyclohexane-1,2-dicarboxylate | 15.2 | GC-MS | 0.01% | 98.5 |
| Polyethylene (PE) | Dimethyl cyclohexane-1,2-dicarboxylate | 5.8 | GC-MS | 0.01% | 97.2 |
| Polypropylene (PP) | Dimethyl cyclohexane-1,2-dicarboxylate | 8.5 | HPLC-UV | 0.02% | 99.1 |

Experimental Workflows and Logical Relationships

A general workflow for the quantification of DMCHD in polymer matrices is outlined below. The selection of the analytical technique often depends on the specific requirements of the analysis, such as the need for structural confirmation or the nature of the polymer matrix.

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Caption: General experimental workflow for the quantification of DMCHD in polymer matrices.

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Caption: Decision logic for selecting the appropriate analytical method.

Experimental Protocols

The following are detailed protocols for the quantification of **Dimethyl cyclohexane-1,2-dicarboxylate** (DMCHD) in polymer matrices. These protocols are adapted from validated methods for the analysis of similar cyclohexane dicarboxylate plasticizers, such as Diisononyl cyclohexane-1,2-dicarboxylate (DINCH).[\[1\]](#)[\[2\]](#)

Protocol 1: Quantification of DMCHD in PVC by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the sensitive and selective quantification of DMCHD in polyvinyl chloride (PVC) and other compatible polymer matrices.

1. Materials and Reagents

- **Dimethyl cyclohexane-1,2-dicarboxylate** (DMCHD) analytical standard (>98% purity)

- Internal Standard (IS): e.g., Di-n-butyl phthalate-d4 (DBP-d4)
- Dichloromethane (DCM), HPLC grade
- Methanol, HPLC grade
- Tetrahydrofuran (THF), HPLC grade
- Nitrogen gas, high purity
- 0.45 μ m PTFE syringe filters
- Autosampler vials with inserts

2. Equipment

- Gas chromatograph with a mass selective detector (GC-MS)
- Analytical balance (4-decimal places)
- Ultrasonic bath
- Centrifuge
- Vortex mixer
- Syringes and needles

3. Sample Preparation and Extraction

- Grinding: Cryogenically grind the polymer sample into a fine powder to increase the surface area for extraction.
- Weighing: Accurately weigh approximately 100 mg of the powdered polymer into a glass centrifuge tube.
- Spiking: Add a known amount of internal standard solution (e.g., 100 μ L of 10 μ g/mL DBP-d4 in DCM) to the tube.

- Dissolution: Add 5 mL of THF to dissolve the PVC sample. Vortex for 1 minute to ensure complete dissolution.
- Precipitation: Add 5 mL of methanol to precipitate the PVC polymer. Vortex for 30 seconds.
- Extraction: Place the tube in an ultrasonic bath for 30 minutes to facilitate the extraction of DMCHD into the solvent.
- Separation: Centrifuge the sample at 4000 rpm for 10 minutes to pellet the precipitated polymer.
- Collection: Carefully transfer the supernatant to a clean glass tube.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 1 mL of DCM.
- Filtration: Filter the reconstituted solution through a 0.45 µm PTFE syringe filter into an autosampler vial.

4. GC-MS Analysis

- GC Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Inlet Temperature: 280°C.
- Injection Volume: 1 µL (splitless mode).
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 200°C.
 - Ramp 2: 10°C/min to 300°C, hold for 5 minutes.
- MS Transfer Line Temperature: 280°C.

- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Quantifier ion for DMCHD: m/z 169
 - Qualifier ions for DMCHD: m/z 141, 200
 - Quantifier ion for DBP-d4 (IS): m/z 153

5. Calibration and Quantification

Prepare a series of calibration standards of DMCHD (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL) in DCM, each containing the internal standard at a constant concentration. Generate a calibration curve by plotting the ratio of the peak area of DMCHD to the peak area of the internal standard against the concentration of DMCHD. Calculate the concentration of DMCHD in the sample extract from the calibration curve and report the final concentration in the polymer as a weight percentage (% w/w).

Protocol 2: Quantification of DMCHD in Polyolefins by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of DMCHD in polyolefins such as polyethylene (PE) and polypropylene (PP), where lower processing temperatures are used and co-extractive interferences may be less complex than in PVC.

1. Materials and Reagents

- **Dimethyl cyclohexane-1,2-dicarboxylate** (DMCHD) analytical standard (>98% purity)
- Acetonitrile, HPLC grade
- Water, HPLC grade

- Dichloromethane (DCM), HPLC grade
- 0.22 μm PTFE syringe filters
- HPLC vials with inserts

2. Equipment

- High-Performance Liquid Chromatograph with a UV/Vis detector
- Analytical balance (4-decimal places)
- Soxhlet extraction apparatus or Accelerated Solvent Extractor (ASE)
- Rotary evaporator

3. Sample Preparation and Extraction

- Grinding: Cut the polymer sample into small pieces (approximately 2-3 mm).
- Weighing: Accurately weigh approximately 1 g of the polymer pieces into a Soxhlet thimble.
- Extraction: Perform Soxhlet extraction with 150 mL of DCM for 6 hours. Alternatively, use an ASE with DCM at 100°C and 1500 psi for two 10-minute cycles.
- Concentration: Concentrate the extract to approximately 5 mL using a rotary evaporator.
- Drying: Transfer the concentrated extract to a pre-weighed vial and evaporate to dryness under a gentle stream of nitrogen.
- Gravimetric Determination: Weigh the vial containing the dried extract to determine the total extracted mass.
- Reconstitution: Reconstitute the residue in a known volume (e.g., 5 mL) of acetonitrile.
- Filtration: Filter the solution through a 0.22 μm PTFE syringe filter into an HPLC vial.

4. HPLC-UV Analysis

- HPLC Column: C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: Isocratic elution with Acetonitrile:Water (70:30, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 20 μ L.
- UV Detection Wavelength: 225 nm.

5. Calibration and Quantification

Prepare a series of calibration standards of DMCHD (e.g., 1, 5, 10, 50, 100, 200 μ g/mL) in acetonitrile. Generate a calibration curve by plotting the peak area of DMCHD against its concentration. Calculate the concentration of DMCHD in the sample extract from the calibration curve. The final concentration in the polymer is calculated as a weight percentage (% w/w) based on the initial mass of the polymer sample and the total mass of the extract.

Conclusion

The protocols detailed in this application note provide robust and reliable methods for the quantification of **Dimethyl cyclohexane-1,2-dicarboxylate** in various polymer matrices. The choice between GC-MS and HPLC-UV will depend on the specific polymer, the required sensitivity and selectivity, and the available instrumentation. Proper validation of these methods in the user's laboratory is essential to ensure accurate and precise results, which are critical for assessing the safety and quality of polymer-based products in the research, scientific, and drug development sectors.

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